Application Notes and Protocols for Accucast Fluidization Tests in Solar Applications

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Compound of Interest	
Compound Name:	*accucast*
CAS No.:	*131656-13-8*
Cat. No.:	*B1178887*

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These application notes provide a comprehensive guide for utilizing **Accucast** ceramic casting media in fluidized bed systems for solar energy applications. This document outlines the material properties of **Accucast**, detailed protocols for its characterization, and procedures for conducting fluidization experiments relevant to concentrated solar power (CSP) systems.

Introduction to **Accucast** in Solar Applications

Accucast, a sintered ceramic media composed primarily of aluminum oxide and mullite, presents a promising alternative to traditional materials like sand and molten salts for high-temperature heat transfer and storage in CSP applications.[1] Its superior thermal and physical properties, including high absorptivity and low thermal expansion, make it a suitable candidate for efficient and reliable operation in fluidized bed solar receivers.[1][2] This document details the necessary procedures to evaluate and characterize **Accucast** for these demanding applications.

Material Properties of **Accucast**

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A thorough understanding of the physical and thermal properties of **Accucast** is crucial for designing and modeling fluidized bed solar reactors. The following tables summarize key quantitative data for **Accucast** ID50 and other variants, comparing them with other common materials used in casting and potentially in solar applications.

Table 1: Thermal Properties of **Accucast** and Other Granular Media[2]

Property	Accucast ID50	Accucast LD40	Chromite Sand	Silica Sand	Zircon Sand
Thermal Expansion (% LC)	0.708	0.667	0.510	0.970	1.808
Coefficient of Expansion (1E-6 in/in-°C)	6.62	6.21	4.75	9.06	16.85
Thermal Conductivity (W/m-°C)	0.70	0.74	0.63	0.94	1.14
Heat Capacity (cal/g-°C)	0.291	0.292	0.197	0.235	0.284

Table 2: Physical Properties of **Accucast** Variants[2]

Property	ACCUCAST ID50	ACCUCAST LD40
Composition	Aluminum Oxide, Mullite[1]	-
Sintering Temperature (°F)	>2,400	-
Absorptivity (post-thermal treatment)	>95%[1]	-
Health & Safety	Does not produce respirable silica dust	Does not produce respirable silica dust

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Table 3: Sieve Distribution of **Accucast** ID50[2]

Sieve Mesh (ASTM)	Weight Percent
30	0
40	4
50	40
70	55
100	1
140	0

Experimental Protocols

The following sections provide detailed, step-by-step protocols for the characterization and testing of **Accucast** particles in a laboratory setting.

Particle Size Distribution Analysis

Objective: To determine the particle size distribution of **Accucast** media, which is critical for predicting fluidization behavior. This protocol is based on ASTM D6913.

Materials and Equipment:

- Representative sample of **Accucast** particles
- Stack of sieves with desired mesh sizes (e.g., ASTM No. 30, 40, 50, 70, 100, 140)
- Sieve shaker
- Balance (accurate to 0.1 g)
- Oven
- Brushes for cleaning sieves

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Protocol:

- Sample Preparation:
  - Obtain a representative sample of **Accucast** using a sample splitter or by quartering.
  - Dry the sample in an oven at 110 ± 5°C to a constant weight.
  - Allow the sample to cool to room temperature in a desiccator.
- Sieving Procedure:
  - Weigh the dried sample to the nearest 0.1 g.
  - Assemble the stack of sieves in descending order of mesh size, with a pan at the bottom.
  - Pour the weighed sample onto the top sieve.
  - Place the sieve stack in the mechanical shaker and shake for a standardized time (typically 10-15 minutes).
  - After shaking, carefully remove the stack.
- Data Collection:
  - Weigh the material retained on each sieve and in the pan to the nearest 0.1 g.
  - Ensure the sum of the retained masses is within 1% of the initial sample mass.
- Data Analysis:
  - Calculate the percentage of the total mass retained on each sieve.
  - Calculate the cumulative percentage of mass passing through each sieve.
  - Plot the particle size distribution as a cumulative percentage passing versus the sieve opening size on a semi-logarithmic chart.

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Determination of Minimum Fluidization Velocity (Umf)

Objective: To determine the minimum superficial gas velocity required to fluidize the **Accucast** particles.

Materials and Equipment:

- Fluidization column with a gas distributor plate
- Air supply with a calibrated flowmeter
- Pressure transducer or manometer to measure pressure drop across the bed
- **Accucast** particles

Protocol:

- Bed Preparation:
  - Fill the fluidization column with a known mass of **Accucast** particles to a predetermined bed height.
  - Ensure the bed is level.
- Experimental Procedure:
  - Start with a low airflow rate, ensuring no particle movement (fixed bed regime).
  - Gradually increase the airflow rate in small, controlled increments.
  - At each increment, allow the system to stabilize and record the corresponding pressure drop across the bed and the superficial gas velocity.
  - Continue increasing the airflow until the bed is fully fluidized and the pressure drop remains relatively constant with a further increase in velocity.
  - To ensure accuracy, gradually decrease the airflow rate from the fluidized state back to a fixed bed, recording the pressure drop and velocity at each step.

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- Data Analysis:
  - Plot the pressure drop across the bed as a function of the superficial gas velocity.
  - The plot will show an initial linear increase in pressure drop (fixed bed), followed by a plateau (fluidized bed).
  - The minimum fluidization velocity (Umf) is the superficial gas velocity at which the extrapolated fixed-bed pressure drop line intersects the constant pressure drop line of the fluidized bed.

Measurement of Bed-to-Wall Heat Transfer Coefficient

Objective: To quantify the heat transfer characteristics between the fluidized **Accucast** particles and the reactor wall, a critical parameter for solar receiver design.

Materials and Equipment:

- Fluidization column with a heating element on the wall or an immersed heated probe.
- Thermocouples to measure bed temperature and wall temperature at various locations.
- Controlled power supply for the heating element.
- Air supply with a calibrated flowmeter.
- Data acquisition system.

Protocol:

- System Setup and Calibration:
  - Install thermocouples at various heights within the bed and on the heated surface.
  - Calibrate the power input to the heating element.
- Experimental Procedure:
  - Fluidize the **Accucast** particles with air at a desired superficial velocity (greater than Umf).

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- Once the bed reaches a steady hydrodynamic state, apply a known and constant heat flux to the heating element.
- Continuously record the bed temperature and the wall temperature at all thermocouple locations.
- Continue the experiment until the system reaches a thermal steady state (i.e., temperatures are no longer changing significantly over time).
- Repeat the experiment for different superficial gas velocities.

- Data Analysis:
  - Calculate the average bed temperature (Tb) and the average wall temperature (Tw) from the steady-state data.
  - The heat transfer coefficient (h) is calculated using the following equation:
    - $h = Q / (A * (Tw - Tb))$
    - Where:
      - Q is the heat supplied by the heating element (Watts).
      - A is the heat transfer surface area (m^2).
      - Tw is the average wall temperature (K).
      - Tb is the average bed temperature (K).
  - Plot the bed-to-wall heat transfer coefficient as a function of the superficial gas velocity.

Visualizations

The following diagrams illustrate the key experimental workflows and relationships in **Accucast** fluidization testing.

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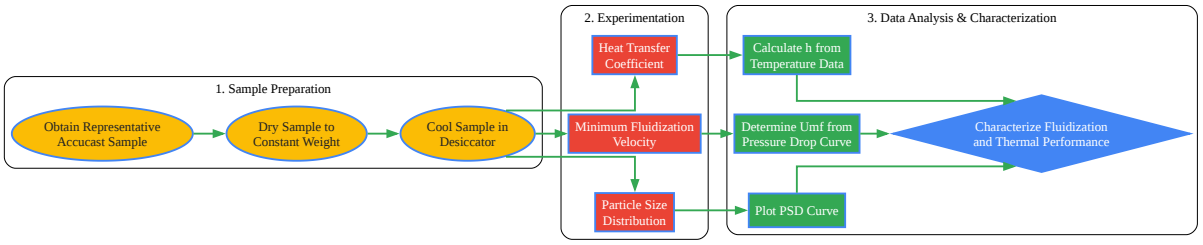

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Caption: Overall experimental workflow for **Accucast** fluidization testing.

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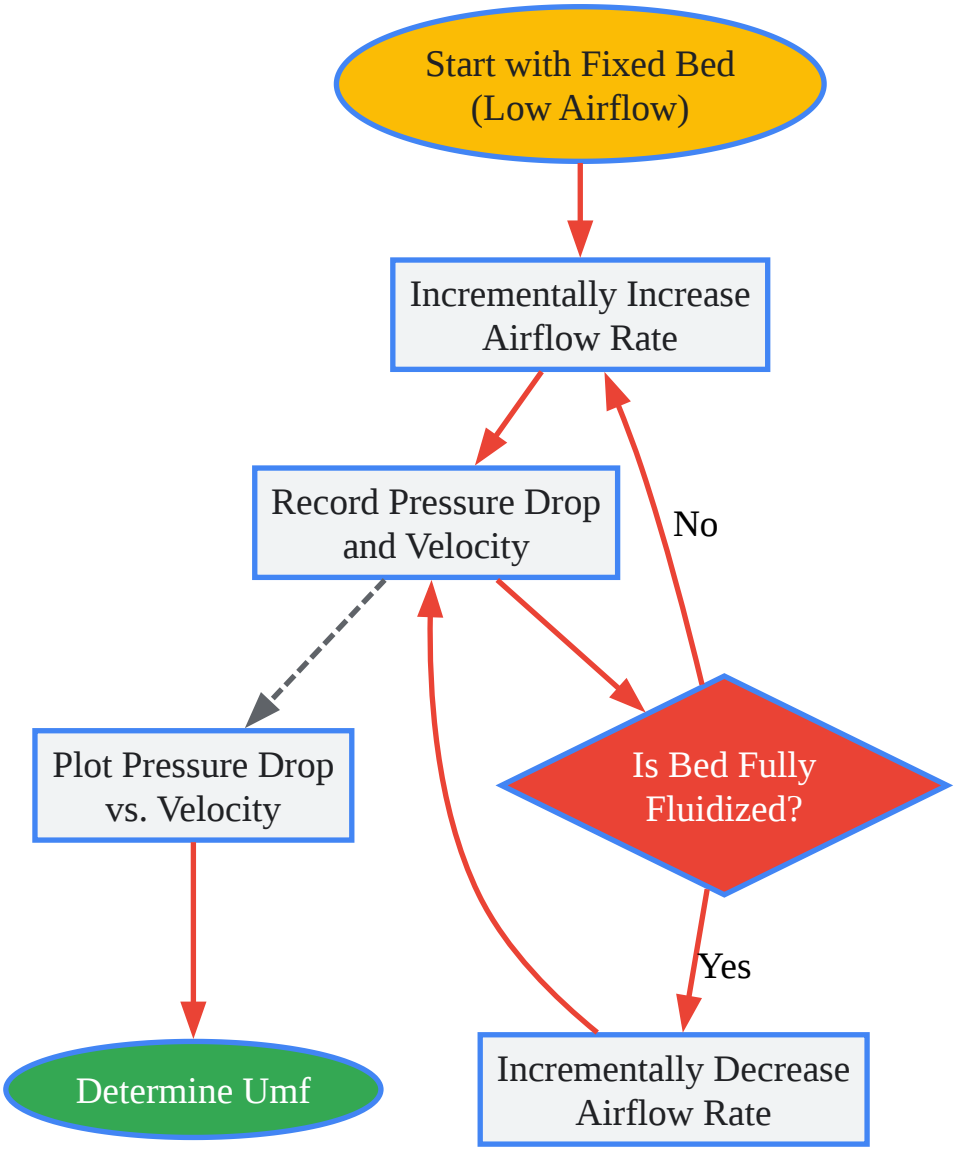

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Caption: Protocol for determining minimum fluidization velocity (Umf).

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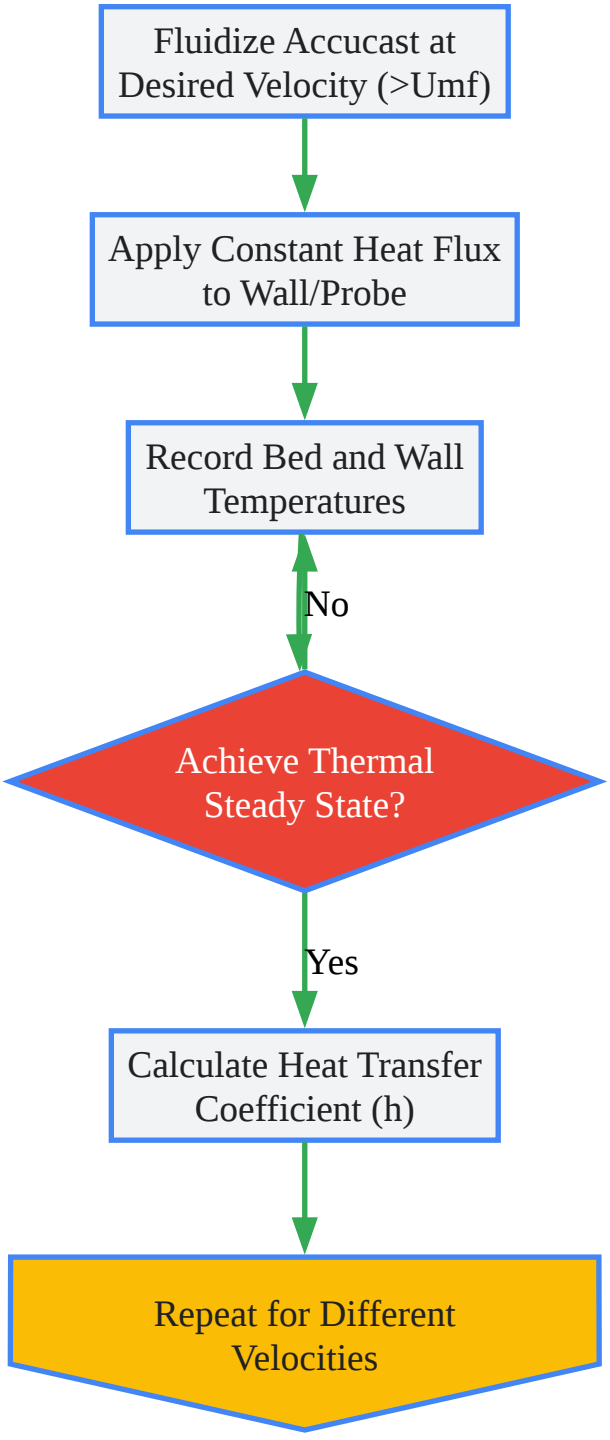

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